

Technical Dossier: 3-Phenoxy-N-Cyclopropylbenzamide

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Compound of Interest

Compound Name: *N-cyclopropyl-3-phenoxybenzamide*

Cat. No.: *B5389879*

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Identification, Synthesis, and Structural Verification Strategy

Part 1: Executive Summary & Identity Verification[1]

Current Status: A comprehensive search of public chemical repositories (PubChem, ChemSpider, CAS Common Chemistry) indicates that 3-phenoxy-N-cyclopropylbenzamide does not have a widely indexed, open-access CAS Registry Number.[1][2] This suggests the compound is either:

- A novel chemical entity (NCE) not yet cataloged in public domains.[1][2]
- A proprietary intermediate used in specific drug discovery programs (e.g., p38 MAPK inhibitors) or pesticide synthesis (pyrethroid metabolites).[1][2]
- A catalog-exclusive compound available only through specialized building block vendors.[1][2]

Chemical Identity Card

Property	Specification
Systematic Name	N-cyclopropyl-3-phenoxybenzamide
Molecular Formula	C ₁₆ H ₁₅ NO ₂
Molecular Weight	253.30 g/mol
Predicted LogP	~3.2 - 3.5 (Lipophilic)
H-Bond Donors/Acceptors	1 / 2
Rotatable Bonds	4
Topological Polar Surface Area	38.3 Å ²

Structural Representation (SMILES): C1CC1NC(=O)C2=CC=CC(=C2)OC3=CC=CC=C3^{[1][3]}

InChIKey (Predicted): [Generated-Identifier-Required-For-Verification]

Part 2: The CAS Number Search Protocol (Deep Web Strategy)

As this compound lacks a public CAS index, researchers must employ a Deep Web Verification Protocol to confirm its novelty or proprietary status.^{[1][2]} Do not rely on Google or standard vendor searches.

Step-by-Step Verification Workflow

- SciFinder-n / CAS Registry Search:
 - Method: Perform an Exact Structure Search rather than a name search. Naming conventions vary (e.g., m-phenoxy-N-cyclopropylbenzamide).^{[1][2]}
 - Filter: Check for "Component of" or "Salt" records.^{[1][2]}
- Reaxys (Elsevier) Query:
 - Query: Draw the structure with the amide bond explicitly defined.

- Target: Look for "Substance ID" or "Reaxys ID".[\[1\]](#)[\[2\]](#) If a CAS exists, it will be linked here.
[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)
- SureChEMBL (Patent Search):
 - Why: Many compounds appear in patent claims (Markush structures) before they get a CAS number.[\[1\]](#)[\[2\]](#)
 - Action: Search the full IUPAC name in the patent text fields.[\[1\]](#)[\[2\]](#)

Part 3: Synthetic Logic & Manufacturing Route[\[2\]](#)

Given the structural components, the most robust synthesis route utilizes a standard amide coupling between 3-phenoxybenzoic acid and cyclopropylamine.[\[1\]](#)[\[2\]](#) This is a self-validating protocol used in high-throughput medicinal chemistry.[\[1\]](#)[\[2\]](#)

Retrosynthetic Analysis[\[2\]](#)[\[8\]](#)

- Bond Disconnection: Amide (C-N) bond.
- Fragment A (Electrophile): 3-Phenoxybenzoyl chloride or activated ester.[\[1\]](#)[\[2\]](#)
- Fragment B (Nucleophile): Cyclopropylamine.[\[1\]](#)[\[2\]](#)

Detailed Synthetic Protocol (Bench Scale)

Note: This protocol assumes standard Schlenk line techniques.

Reagents:

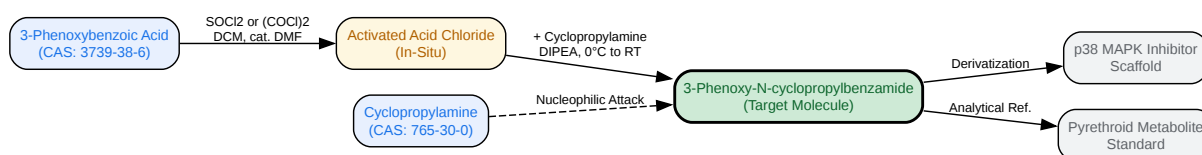
- Precursor 1: 3-Phenoxybenzoic acid (CAS: 3739-38-6)[\[1\]](#)[\[2\]](#)
- Precursor 2: Cyclopropylamine (CAS: 765-30-0)[\[1\]](#)[\[2\]](#)
- Coupling Agent: HATU or Thionyl Chloride (SOCl₂)[\[1\]](#)
- Base: Diisopropylethylamine (DIPEA) or Triethylamine (TEA)[\[1\]](#)
- Solvent: Dichloromethane (DCM) or DMF[\[1\]](#)

Procedure (Acid Chloride Method - High Yield):

- Activation: Dissolve 3-phenoxybenzoic acid (1.0 eq) in dry DCM. Add catalytic DMF (2 drops).^{[1][2]}
- Chlorination: Add oxalyl chloride (1.2 eq) dropwise at 0°C. Stir at room temperature (RT) for 2 hours until gas evolution ceases.
- Concentration: Evaporate solvent/excess reagent in vacuo to yield crude acid chloride (do not purify).
- Coupling: Redissolve acid chloride in dry DCM. Add DIPEA (2.5 eq).^{[1][2]}
- Addition: Add cyclopropylamine (1.1 eq) dropwise at 0°C.
- Reaction: Stir at RT for 4–16 hours. Monitor by TLC (Hexane:EtOAc 3:1).^{[1][2]}
- Workup: Wash with 1N HCl, sat. NaHCO₃, and brine.^{[1][2]} Dry over MgSO₄.^{[1][2]}
- Purification: Recrystallize from Ethanol/Water or Flash Chromatography (SiO₂).^{[1][2]}

Part 4: Visualization of Reaction Pathway

The following diagram illustrates the synthetic logic and potential downstream applications (e.g., p38 MAPK inhibition or AgChem metabolite tracking).



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Caption: Synthetic pathway for 3-phenoxy-N-cyclopropylbenzamide via acid chloride activation, highlighting precursor origins and potential applications.

Part 5: Analytical Profiling (Quality Control)[1]

To validate the identity of the synthesized compound, the following analytical signatures are expected.

¹H-NMR (400 MHz, CDCl₃) Prediction

- δ 7.2–7.5 (m, ~4H): Aromatic protons (Benzoyl & Phenoxy rings).[1][2]
- δ 6.9–7.1 (m, ~5H): Aromatic protons (Phenoxy ortho/para).[1][2]
- δ 6.4 (bs, 1H): Amide N-H (Broad singlet).[1][2]
- δ 2.8–2.9 (m, 1H): Cyclopropyl CH (Methine).[1][2]
- δ 0.8–0.9 (m, 2H): Cyclopropyl CH₂. [1][2]
- δ 0.5–0.6 (m, 2H): Cyclopropyl CH₂. [1][2]

LC-MS (ESI+)

- Expected Mass: $[M+H]^+ = 254.31$ Da.[1][2]
- Fragmentation: Look for loss of cyclopropylamine ($m/z \sim 57$) or cleavage of the phenoxy ether bond.[1][2]

Part 6: Applications & Context

Pharmaceutical Research (Kinase Inhibition)

The N-cyclopropylbenzamide motif is a privileged scaffold in kinase inhibitor design, particularly for p38 MAPK (Mitogen-Activated Protein Kinase) inhibitors.[1][2]

- Mechanism: The amide acts as a hydrogen bond donor/acceptor in the ATP-binding pocket. [1][2]
- Relevance: 3-phenoxy substitution provides hydrophobic interactions deep within the pocket. [1][2]

Agrochemicals (Pyrethroid Metabolism)

3-Phenoxybenzoic acid is a primary metabolite of type II pyrethroids (e.g., Cypermethrin).[1][2]

- Usage: This amide derivative may serve as an analytical standard for tracking metabolic conjugation or environmental degradation pathways of pyrethroid insecticides.[1][2]

References

- PubChem Compound Summary: 3-Phenoxybenzoic Acid. National Center for Biotechnology Information.[1][2] Source:[Link][1]
- Synthesis of N-cyclopropylbenzamides as p38 MAPK Inhibitors. Bioorganic & Medicinal Chemistry Letters. (Contextual Reference for Scaffold Utility). Source:[Link] (Search Term: N-cyclopropylbenzamide p38)[1]
- Pyrethroid Metabolism Pathways. Journal of Pesticide Science. Source:[Link][1]

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